

A Comprehensive Guide to the Nomenclature of 4-Heptyloxyphenol

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Compound of Interest

Compound Name: 4-Heptyloxyphenol

Cat. No.: B1665386

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For Researchers, Scientists, and Drug Development Professionals

This technical document provides a detailed overview of the synonyms, alternative names, and chemical identifiers for **4-Heptyloxyphenol**. The information is curated to support research, development, and communication within the scientific community by ensuring clarity and precision in substance identification.

Chemical Identity and Structure

4-Heptyloxyphenol is an organic compound classified as an aromatic ether.^{[1][2]} It is characterized by a phenol group where the hydrogen of the hydroxyl group is substituted by a heptyl chain at the para (4) position.^[3] This structure imparts both hydrophobic (due to the long alkyl chain) and polar (due to the hydroxyl group) characteristics to the molecule.^[3]

Nomenclature and Synonyms

The consistent and accurate naming of chemical compounds is critical for unambiguous scientific communication. **4-Heptyloxyphenol** is known by a variety of systematic, common, and commercial names. Below is a comprehensive list of these identifiers.

Identifier Type	Value	Source(s)
IUPAC Name	4-(heptyloxy)phenol	[1][4]
CAS Registry Number	13037-86-0	[1][2][3][4][5][6][7][8][9][10][11][12]
Molecular Formula	C13H20O2	[1][2][3][4][5][6][7][8][9][11][12]
Molecular Weight	208.30 g/mol	[1][2][4][5][8][11]

A comprehensive list of synonyms and alternative names is provided in the table below for easy reference.

Synonym/Alternative Name	Source(s)
4-(Heptyloxy)phenol	[1][3][7][8][9][13][14][15]
p-(Heptyloxy)phenol	[1][3][7][8][9][10][12][14][15]
4-heptoxyphenol	[1][2][6][9][12]
p-Heptoxyphenol	[3][7]
Phenol, 4-(heptyloxy)-	[1][3][6][7][9][10][12]
Phenol, p-(heptyloxy)-	[3][6][7][10]
p-n-Heptyloxyphenol	[1][6][9][10][11][12][13]
Hydroquinone Monoheptyl Ether	[1][5]
Hydroquinone mono-n-heptyl ether	[6][9]
4-(Heptyloxy)benzoolol	[1][3][9]
AC 45594	[2][3][12]
4-n-Heptyloxyphenol	[1]
J27.312K	[1][10]

Chemical Descriptors and Identifiers

For computational and database purposes, a variety of chemical descriptors are used.

Descriptor Type	Value	Source(s)
SMILES	<chem>CCCCCCCCOC1=CC=C(C=C1)O</chem>	[1] [3] [4] [12] [13]
InChI	InChI=1S/C13H20O2/c1-2-3-4-5-6-11-15-13-9-7-12(14)8-10-13/h7-10,14H,2-6,11H2,1H3	[1] [3] [7] [9] [12]
InChIKey	HZBABTUFXQLADL-UHFFFAOYSA-N	[1] [3] [4] [7] [12]
ChEBI ID	CHEBI:34406	[1]
PubChem CID	25641	[1]
EC Number	627-297-5	[1] [9]
RTECS Number	SL4860000	[6] [8]
Beilstein Registry Number	1871129	[1] [8]

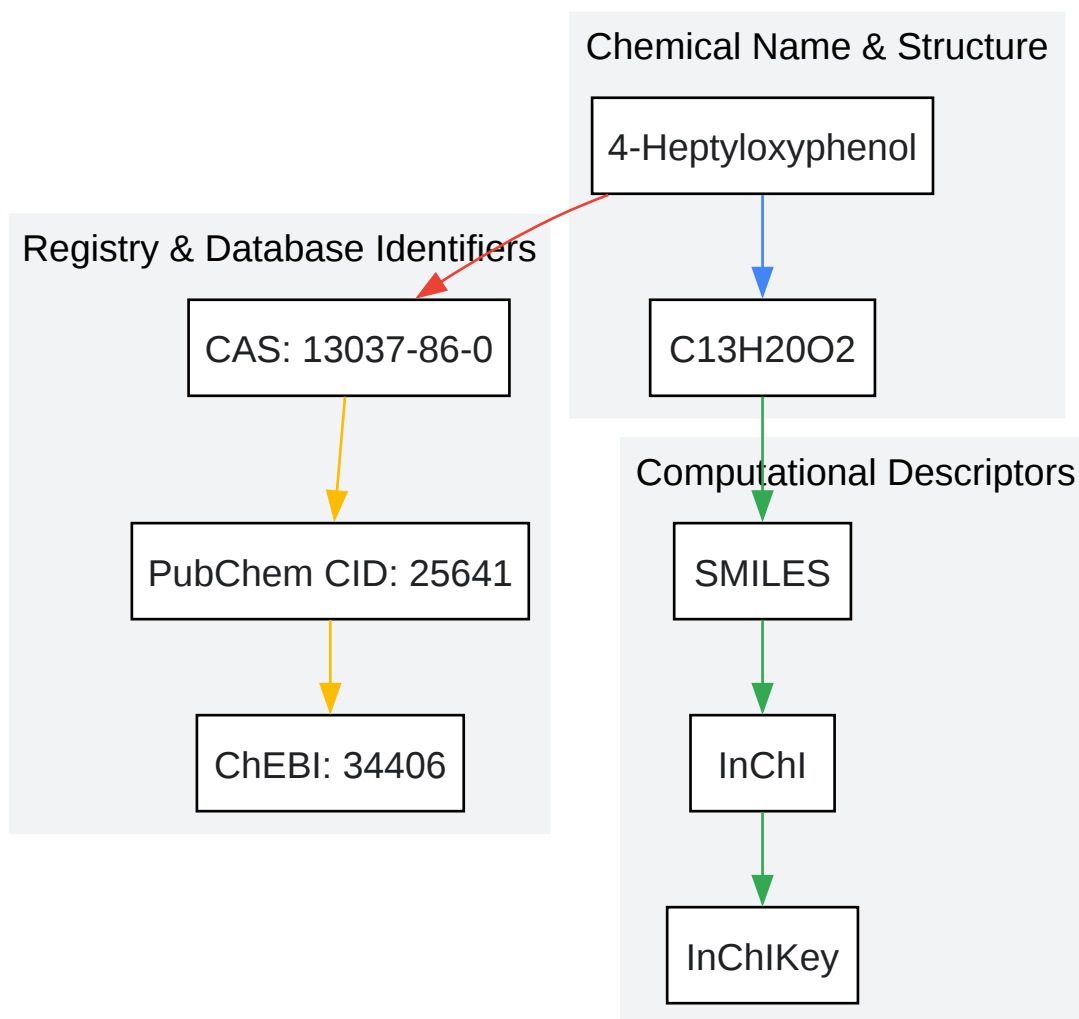
Experimental Data and Applications

While this document focuses on nomenclature, it is noteworthy that **4-Heptyloxyphenol** is utilized in various research and industrial applications. It has been investigated for its antibacterial activity against pathogens such as *P. gingivalis*, *S. artemidis*, and *Str. sobrinus*. [\[14\]](#) Furthermore, it is described as a selective inverse agonist at the orphan nuclear receptor steroidogenic factor-1 (SF-1). [\[2\]](#) The compound is also used as an intermediate in organic synthesis and in the formulation of certain materials. [\[3\]](#)

The physical properties of **4-Heptyloxyphenol** are reported as a white to light beige crystalline powder or an off-white powder. [\[2\]](#)[\[6\]](#) The melting point is cited to be in the range of 60-63 °C or 64-65 °C. [\[6\]](#)[\[8\]](#)

Logical Relationships in Chemical Identification

The accurate identification of a chemical substance relies on a hierarchical and interconnected set of identifiers. The relationship between these identifiers can be visualized as a workflow, ensuring that a researcher can cross-reference and verify the identity of **4-Heptyloxyphenol** from various starting points.



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Caption: Logical workflow for the identification of **4-Heptyloxyphenol**.

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